

4-Aminoimidazole CAS number and chemical identifiers

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Compound of Interest

Compound Name: 4-Aminoimidazole

Cat. No.: B130580

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4-Aminoimidazole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on **4-Aminoimidazole**, a heterocyclic amine that serves as a crucial building block in the synthesis of various biologically active molecules. This document outlines its chemical identifiers, a detailed experimental protocol for its synthesis, and its role in significant biochemical pathways.

Core Chemical Identifiers

4-Aminoimidazole is a fundamental heterocyclic compound. Its key chemical identifiers are summarized in the table below for easy reference and comparison.

Identifier	Value
CAS Number	4919-03-3[1]
PubChem CID	484[1]
Molecular Formula	C ₃ H ₅ N ₃
Molecular Weight	83.09 g/mol
InChI	InChI=1S/C3H5N3/c4-3-1-5-2-6-3/h1-2H,4H2,(H,5,6)
InChIKey	MFRNFINKRBPTJY-UHFFFAOYSA-N
Canonical SMILES	C1=C(N=CN1)N

Experimental Protocol: Synthesis of 4-Aminoimidazole

A common and effective method for the synthesis of **4-Aminoimidazole** is through the reduction of 4-nitroimidazole. The following protocol details this chemical transformation.

Objective: To synthesize **4-Aminoimidazole** by the reduction of 4-nitroimidazole.

Materials:

- 4-nitroimidazole
- 10% Palladium on carbon (Pd/C)
- Methanol (MeOH)
- Hydrazine hydrate (98%)
- Argon or Nitrogen gas
- Round-bottom flask
- Reflux condenser

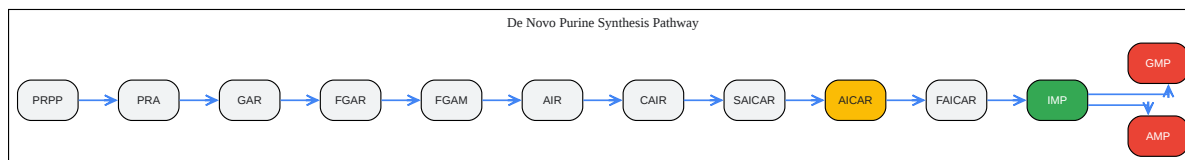
- Magnetic stirrer with heating plate
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-nitroimidazole and methanol. The flask should be purged with an inert gas (argon or nitrogen).
- **Catalyst Addition:** To the suspension, carefully add 10% Pd/C as the catalyst.
- **Reducing Agent Addition:** While stirring the mixture, slowly add hydrazine hydrate (98%) dropwise. The addition should be controlled to manage the exothermic reaction.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for approximately 3-5 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Catalyst Removal:** After the reaction is complete, cool the mixture to room temperature. The palladium catalyst is then removed by filtration through a pad of Celite.
- **Solvent Evaporation:** The methanol is removed from the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be further purified by recrystallization to obtain pure **4-Aminoimidazole**.

Role in Biochemical Pathways

A derivative of **4-aminoimidazole**, 5-aminoimidazole-4-carboxamide ribonucleotide (AICAR), is a key intermediate in the de novo purine synthesis pathway. This pathway is fundamental for the production of the purine nucleotides, adenosine monophosphate (AMP) and guanosine monophosphate (GMP), which are essential building blocks for DNA and RNA.



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Caption: The de novo purine synthesis pathway, highlighting the intermediate AICAR.

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References

- 1. 4-Aminoimidazole | C₃H₅N₃ | CID 484 - PubChem [pubchem.ncbi.nlm.nih.gov]
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